

# Molecular weight and formula of Benzyl pyridine-1(2H)-carboxylate

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## Compound of Interest

Compound Name: Benzyl pyridine-1(2H)-carboxylate

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## An In-depth Technical Guide to Benzyl pyridine-1(2H)-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Benzyl pyridine-1(2H)-carboxylate**, a heterocyclic compound of interest in synthetic and medicinal chemistry. This document outlines its chemical properties, a detailed experimental protocol for its synthesis, and its potential applications as a versatile chemical intermediate.

## Core Compound Data

**Benzyl pyridine-1(2H)-carboxylate**, also known by its synonym 1-Cbz-1,2-dihydropyridine, is a derivative of pyridine.<sup>[1]</sup> The structural and chemical data for this compound are summarized below.

Property	Value	Reference
IUPAC Name	Benzyl pyridine-1(2H)-carboxylate	
CAS Number	79328-85-1	[1]
Molecular Formula	C <sub>13</sub> H <sub>13</sub> NO <sub>2</sub>	[1]
Molecular Weight	215.25 g/mol	[1]
Synonyms	1-Cbz-1,2-dihydropyridine, 1(2H)-Pyridinecarboxylic acid, phenylmethyl ester	

## Chemical Synthesis

The synthesis of N-substituted 1,2-dihydropyridines is a common objective in organic synthesis due to their utility as precursors to valuable piperidine and pyridine derivatives.[2] A widely employed method for the preparation of N-alkoxycarbonyl-1,2-dihydropyridines is the reduction of pyridine in the presence of a suitable chloroformate. This approach, often referred to as a modified Fowler Reduction, provides a direct route to the title compound.[3]

This protocol is based on the general method for the synthesis of N-substituted 1,2-dihydropyridines by the reduction of pyridine with sodium borohydride in the presence of benzyl chloroformate.

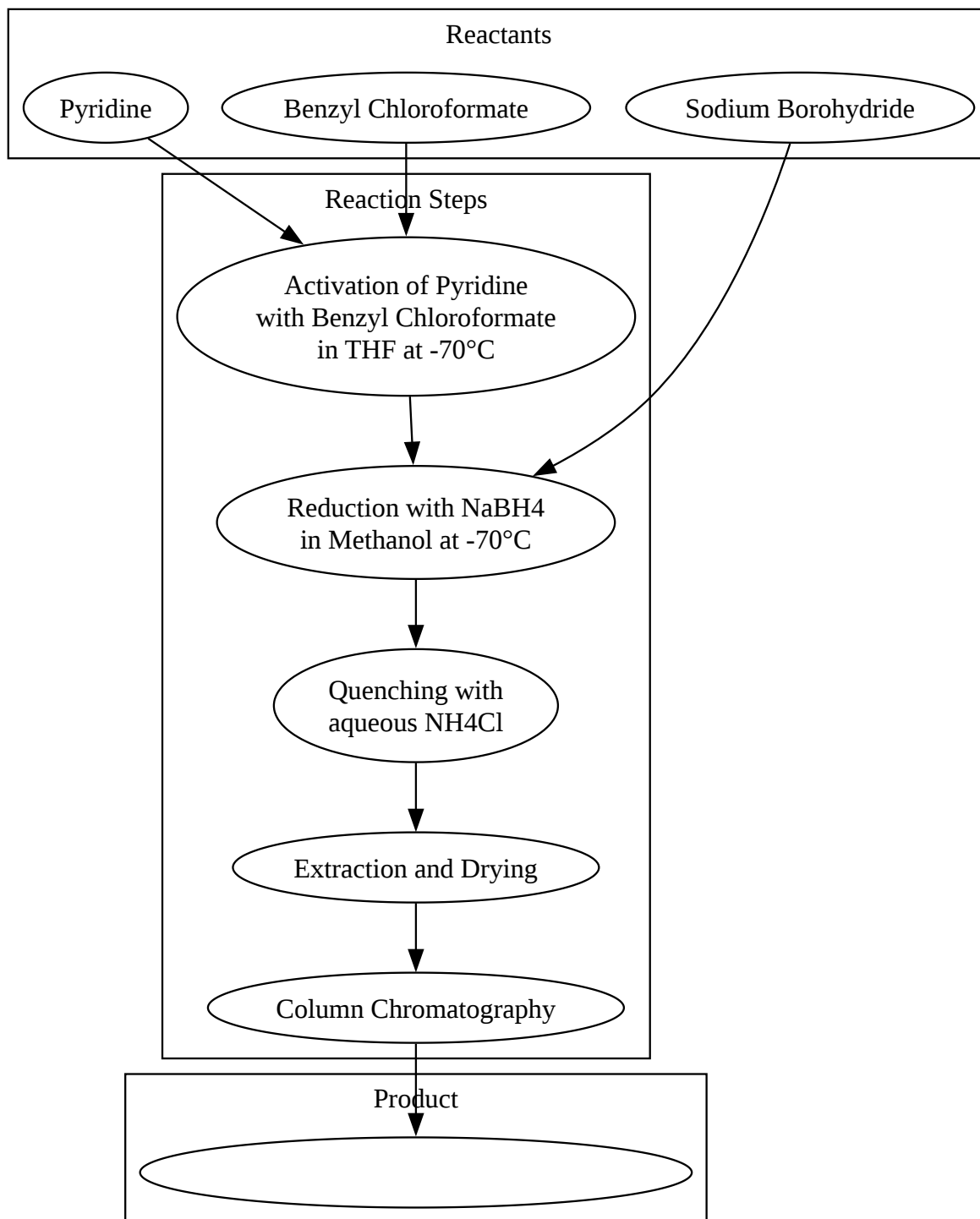
Materials:

- Pyridine
- Sodium borohydride (NaBH<sub>4</sub>)
- Benzyl chloroformate (Cbz-Cl)
- Anhydrous Tetrahydrofuran (THF)
- Methanol (MeOH)

- Saturated aqueous ammonium chloride ( $\text{NH}_4\text{Cl}$ ) solution
- Diethyl ether
- Magnesium sulfate ( $\text{MgSO}_4$ )

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere (e.g., nitrogen or argon), dissolve pyridine (1.0 equivalent) in anhydrous THF.
- Cool the solution to  $-70\text{ }^\circ\text{C}$  using a dry ice/acetone bath.
- In a separate flask, prepare a solution of benzyl chloroformate (1.1 equivalents) in anhydrous THF.
- Slowly add the benzyl chloroformate solution to the cooled pyridine solution.
- In another flask, prepare a solution of sodium borohydride (1.5 equivalents) in methanol.
- Add the sodium borohydride solution dropwise to the reaction mixture, maintaining the temperature at  $-70\text{ }^\circ\text{C}$ .
- After the addition is complete, allow the reaction to stir at  $-70\text{ }^\circ\text{C}$  for 2-3 hours.
- Quench the reaction by the slow addition of saturated aqueous ammonium chloride solution.
- Allow the mixture to warm to room temperature.
- Transfer the mixture to a separatory funnel and extract with diethyl ether.
- Wash the combined organic layers with brine, dry over anhydrous magnesium sulfate, and filter.
- Concentrate the filtrate under reduced pressure to yield the crude product.
- Purify the crude product by column chromatography on silica gel to obtain pure **Benzyl pyridine-1(2H)-carboxylate**.



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